

Health and safety information for 1-Methyl-2-propylbenzene

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Compound of Interest

Compound Name: 1-Methyl-2-propylbenzene

Cat. No.: B092723

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An In-depth Technical Guide to the Health and Safety of 1-Methyl-2-propylbenzene

This technical guide provides a comprehensive overview of the health and safety information for **1-Methyl-2-propylbenzene** (CAS No. 1074-17-5), also known as o-propyltoluene. The information is intended for researchers, scientists, and drug development professionals. Due to the limited availability of specific toxicological data for **1-Methyl-2-propylbenzene**, a read-across approach has been employed, utilizing data from the closely related structural analogue, n-propylbenzene (CAS No. 103-65-1), where indicated. This approach is a scientifically accepted method for assessing the potential hazards of data-poor chemicals.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1-Methyl-2-propylbenzene** is presented below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄	[1][2]
Molecular Weight	134.22 g/mol	[1][2]
CAS Number	1074-17-5	[1][2]
Synonyms	2-Propyltoluene, o-Propyltoluene, 2-n-Propyltoluene	[1][3][4]
Physical State	Liquid	[3]
Melting Point	-60.3 °C	[1]
Boiling Point	181 °C (literature)	[5]
Flash Point	68 °C (literature, closed cup)	[5]
Vapor Pressure	0.99 mmHg	[1]
Water Solubility	Insoluble	[6]
logP (Octanol/Water Partition Coefficient)	4.50	[1]

Hazard Identification and Classification

1-Methyl-2-propylbenzene is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized in the table below.

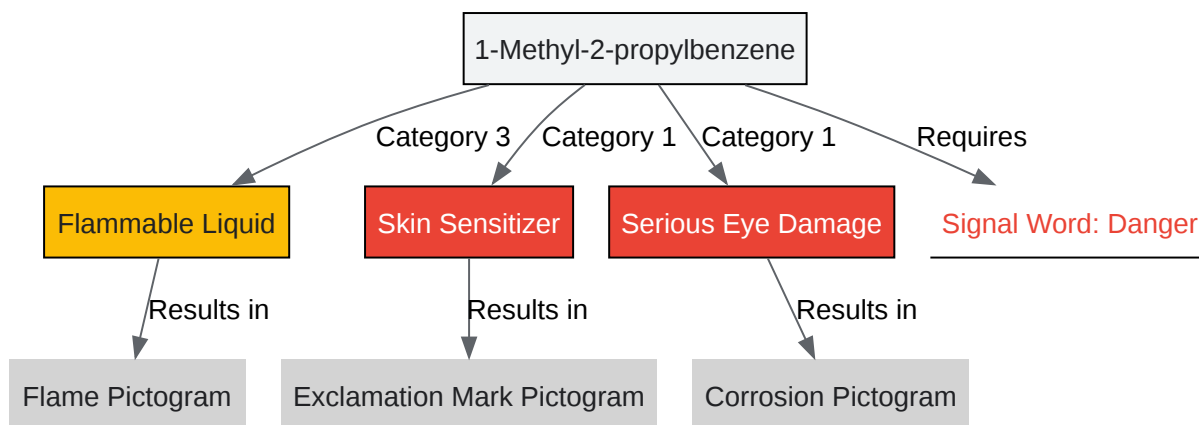
Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[1]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[1]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[1]

GHS Pictograms:

- Flame (Flammable)
- Corrosion (Causes serious eye damage)
- Exclamation Mark (Skin sensitizer)[1]

Signal Word: Danger[1]

Below is a DOT graph illustrating the logical flow of hazard identification.



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GHS Hazard Identification Flowchart

Toxicological Information

Detailed toxicological data for **1-Methyl-2-propylbenzene** is limited. Therefore, data for the structural analogue n-propylbenzene is included for a read-across assessment.

Endpoint	Species	Route	Value	Remarks	Source
Acute Oral Toxicity (LD50)	Rat	Oral	6040 mg/kg	Read-across from n-propylbenzene	[7]
Acute Inhalation Toxicity (LC50)	Rat	Inhalation	65000 ppm (2 h)	Read-across from n-propylbenzene	[7]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	No data available		
Skin Irritation	Not specified	Dermal	Causes skin irritation	Based on GHS classification of similar substances	[8]
Eye Irritation	Not specified	Ocular	Causes serious eye damage	GHS classification	[1]
Skin Sensitization	Not specified	Dermal	May cause an allergic skin reaction	GHS classification	[1]

Adverse Effects:

- Neurotoxicity: May cause acute solvent syndrome[1].

Ecotoxicological Information

Propylbenzenes are generally considered to be toxic to aquatic life with long-lasting effects.

Endpoint	Species	Duration	Value	Remarks	Source
Acute Immobilisation (EC50)	Daphnia magna (Water flea)	48 hours	> 40.0 mg/L	Data for a reaction mass containing isomers of methyl-propylbenzene. No immobility observed at this concentration.	[9]
Toxicity to Fish (LC50)	Oncorhynchus mykiss (Rainbow trout)	96 hours	1.55 mg/L	Read-across from n-propylbenzene	[10]
Toxicity to Algae (EC50)	No data available				

Environmental Fate:

- Biodegradability: Propylbenzenes are expected to be readily biodegradable[11].
- Bioaccumulation: There is a potential for bioaccumulation[11].
- Mobility: Expected to have low mobility in soil. Due to its vapor pressure, volatilization from water surfaces is expected to be an important fate process[12].

Experimental Protocols

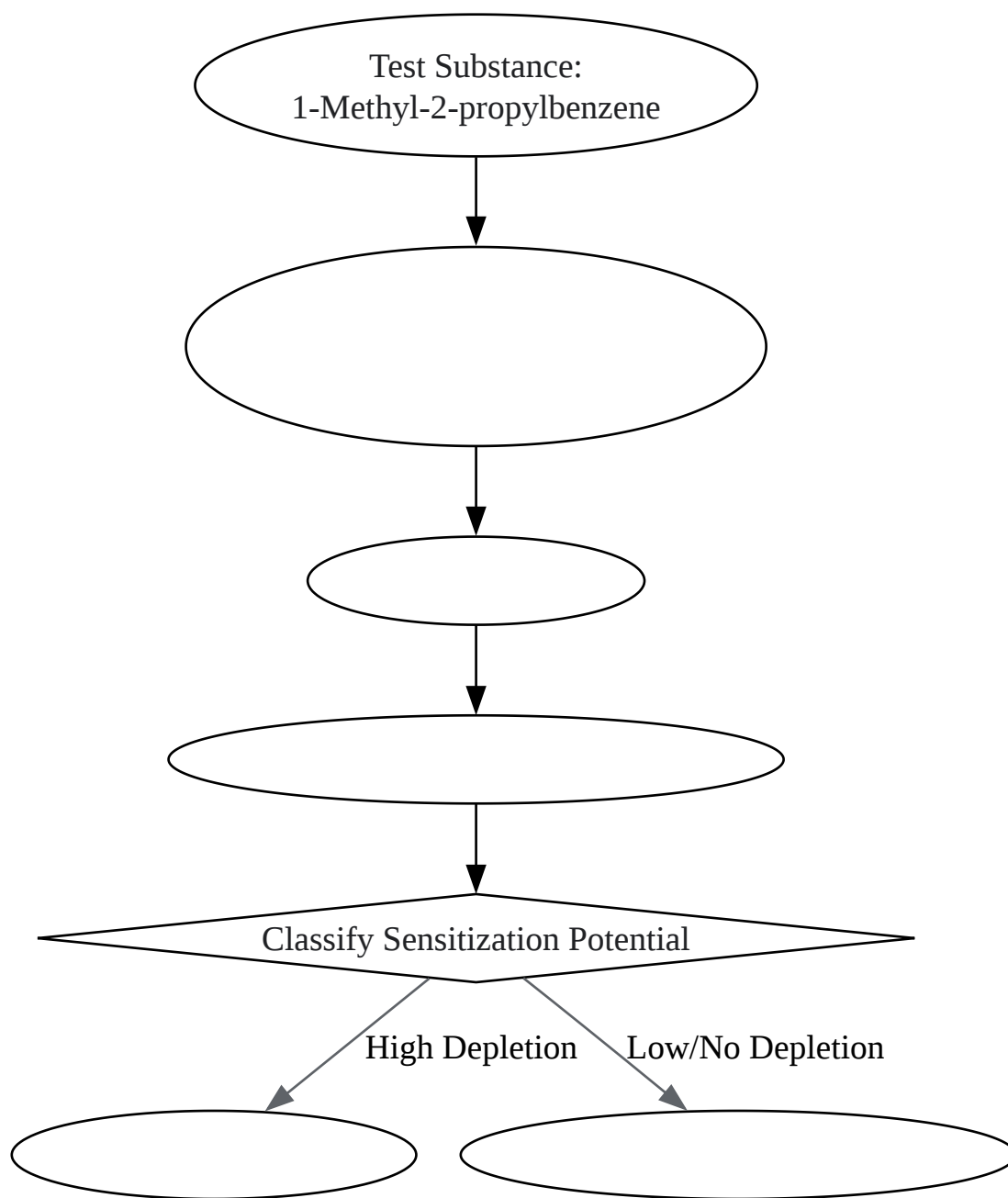
While specific studies on **1-Methyl-2-propylbenzene** are not readily available in the public domain, the following sections describe the principles of standard OECD test guidelines relevant to the identified hazards.

Skin Sensitization: Direct Peptide Reactivity Assay (DPRA) - OECD 442C

The DPRA is an in chemico method that assesses the potential of a substance to cause skin sensitization by mimicking the initial step in the adverse outcome pathway: the binding of the chemical to skin proteins.

Methodology Principle:

- **Test System:** The assay uses synthetic peptides containing either cysteine or lysine, which mimic the nucleophilic sites in skin proteins that are targets for sensitizing chemicals[9][13].
- **Procedure:** The test substance is incubated with the cysteine and lysine peptides for 24 hours at a controlled temperature[9][13].
- **Analysis:** Following incubation, the concentration of the remaining, unreacted peptide is quantified using High-Performance Liquid Chromatography (HPLC) with UV detection[9].
- **Endpoint:** The percentage of peptide depletion is calculated. This depletion is indicative of the test substance's reactivity and its potential to act as a skin sensitizer[9].



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First-Aid Procedures for Exposure

Fire-Fighting Measures

Suitable Extinguishing Media:

- Use dry chemical, carbon dioxide, or alcohol-resistant foam.[9]

Specific Hazards Arising from the Chemical:

- Flammable liquid and vapor.[1]
- Vapors may form explosive mixtures with air.[3]
- Vapors are heavier than air and may travel to a source of ignition and flash back.[3]
- Containers may explode when heated.[3]

Special Protective Actions for Fire-Fighters:

- Wear a self-contained breathing apparatus for firefighting if necessary.[9]

Accidental Release Measures

Personal Precautions, Protective Equipment, and Emergency Procedures:

- Use personal protective equipment, including chemical-impermeable gloves and safety goggles.[9]
- Ensure adequate ventilation.[9]
- Remove all sources of ignition and use spark-proof tools.[9]
- Evacuate personnel to safe areas and keep people away from and upwind of the spill/leak.
[9]

Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.[9]
- Do not let the chemical enter drains; discharge into the environment must be avoided.[9]

Methods and Materials for Containment and Cleaning Up:

- Collect spillage with non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local regulations.[9]

- Use spark-proof tools and explosion-proof equipment.[9]

This guide is intended to provide comprehensive health and safety information based on currently available data. It is essential to consult the most up-to-date Safety Data Sheet (SDS) from your supplier and to conduct a thorough risk assessment before handling this chemical.

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